

Application Notes and Protocols for 6-Chloro-7-deazapurine hydrochloride

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Compound of Interest

Compound Name:	6-Chloro-7-deazapurine Hydrochloride
CAS No.:	1243346-92-0
Cat. No.:	B563695

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Introduction: Understanding the Compound

6-Chloro-7-deazapurine hydrochloride is a heterocyclic building block, notable as a key intermediate in the synthesis of various biologically active molecules, including the Janus kinase (JAK) inhibitor, tofacitinib.^{[1][2]} Its purine-like structure, with a chlorine atom at the 6-position, makes it a versatile reagent for nucleophilic substitution reactions. However, its chemical properties also necessitate careful handling and storage to prevent degradation and ensure the safety of laboratory personnel.

This guide is structured to provide a holistic understanding of the compound, from its fundamental properties to detailed experimental protocols.

Physicochemical Properties and Safety Data

A thorough understanding of the compound's properties is the foundation of safe and effective handling.

Property	Value	Source
Molecular Formula	C ₆ H ₄ ClN ₃	[3]
Molecular Weight	153.57 g/mol	[3]
Appearance	White to off-white/tan solid/powder	[3][4]
Melting Point	188-194 °C	
Solubility	Soluble in DMSO, ethyl acetate, and methanol.	
Purity	Typically >97% (GC)	

Safety and Hazard Information:

Hazard Statement	Description	GHS Classification	Source
H301	Toxic if swallowed	Acute Toxicity, Oral (Category 3)	
H315	Causes skin irritation	Skin Irritation (Category 2)	[3]
H319	Causes serious eye irritation	Eye Irritation (Category 2A)	[3]

Core Principles of Handling and Storage

The stability and reactivity of **6-Chloro-7-deazapurine hydrochloride** dictate specific handling and storage requirements. The compound is stable under normal conditions but is incompatible with strong oxidizing agents and strong acids.[5]

Rationale for Storage Conditions

Proper storage is paramount to prevent degradation and maintain the compound's purity.

- **Temperature:** While room temperature storage is generally acceptable, long-term storage at -20°C is recommended to minimize the potential for slow degradation over time.
- **Atmosphere:** The container should be tightly sealed to protect it from atmospheric moisture.
- **Light:** The compound should be stored in a dark place to prevent potential photodecomposition.

Personal Protective Equipment (PPE)

Given its toxicity and irritant properties, a stringent PPE protocol is mandatory.

- **Eye Protection:** Chemical safety goggles are essential.
- **Hand Protection:** Nitrile gloves are recommended. Ensure to change gloves immediately if they become contaminated.
- **Respiratory Protection:** A NIOSH-approved respirator with appropriate cartridges should be used, especially when handling the powder outside of a certified chemical fume hood.
- **Body Protection:** A lab coat must be worn.

Experimental Protocols

These protocols are designed to provide a starting point for researchers. Adjustments may be necessary based on specific experimental needs.

Preparation of a Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is a common solvent for **6-Chloro-7-deazapurine hydrochloride** due to its excellent solvating properties for a wide range of organic compounds.[6]

Objective: To prepare a 10 mM stock solution of **6-Chloro-7-deazapurine hydrochloride** in DMSO.

Materials:

- **6-Chloro-7-deazapurine hydrochloride**

- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Pre-weighing:** In a chemical fume hood, carefully weigh out the desired amount of **6-Chloro-7-deazapurine hydrochloride**. For example, to prepare 1 mL of a 10 mM solution, you would need 1.536 mg of the compound (Molecular Weight: 153.57 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the compound.
- **Mixing:** Vortex the solution until the compound is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- **Storage:** Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Note on Stability: While the compound is stable as a solid, the long-term stability of its solutions is not extensively documented. It is best practice to prepare fresh solutions for critical experiments or to perform periodic quality control checks on stored solutions.

Handling of the Solid Compound

Due to its toxicity upon ingestion and its potential to cause skin and eye irritation, handling the solid form of **6-Chloro-7-deazapurine hydrochloride** requires specific precautions.

Objective: To safely handle and weigh the solid compound.

Procedure:

- **Work Area:** Always handle the solid compound in a certified chemical fume hood to minimize inhalation risk.[7]
- **Weighing:** Use a tared weighing paper or a small, dedicated container for weighing.
- **Static Control:** Be mindful of static electricity, which can cause the fine powder to disperse. An anti-static gun can be used if necessary.
- **Cleaning:** After weighing, carefully clean the balance and surrounding area with a damp cloth to remove any residual powder. Dispose of the cloth as hazardous waste.

Spill Management and Waste Disposal

Accidents can happen, and being prepared is crucial for maintaining a safe laboratory environment.

Spill Protocol

For a small spill of the solid compound:

- **Evacuate:** If necessary, evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Gently cover the spill with an absorbent material, such as vermiculite or sand.
- **Collect:** Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.
- **Clean:** Clean the spill area with a suitable solvent (e.g., methanol), followed by soap and water. All cleaning materials should be disposed of as hazardous waste.

Waste Disposal

All waste containing **6-Chloro-7-deazapurine hydrochloride**, including unused compound, contaminated materials, and solutions, must be disposed of as hazardous chemical waste.

- **Solid Waste:** Collect in a clearly labeled, sealed container.

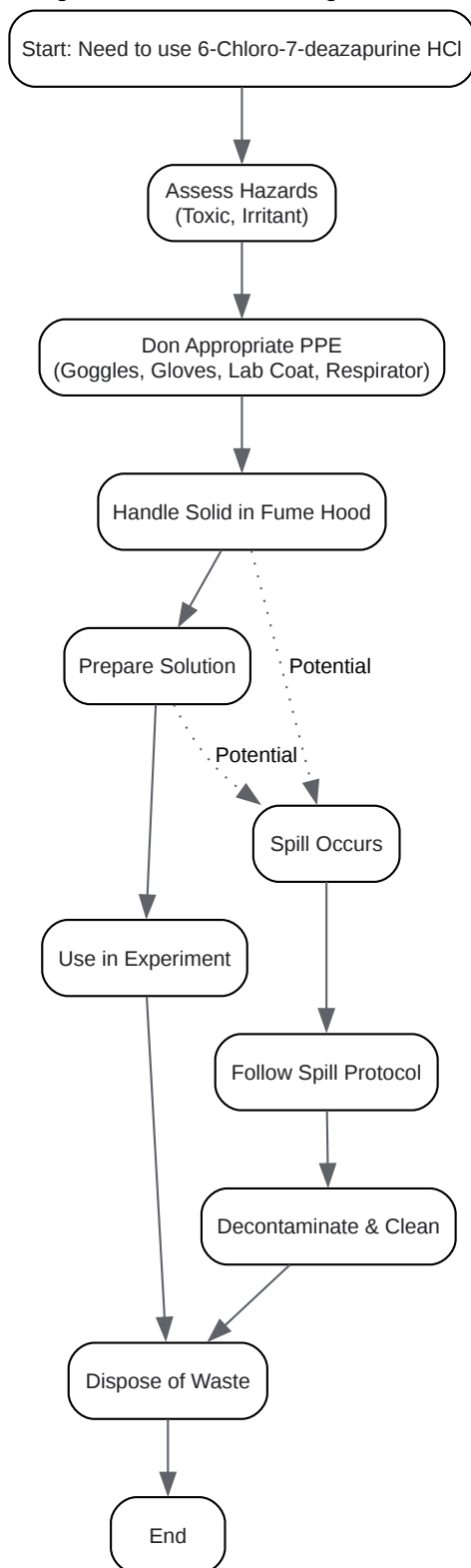
- Liquid Waste: Collect in a labeled, leak-proof container. Do not mix with incompatible waste streams.

Follow all local, state, and federal regulations for hazardous waste disposal.[4] In some cases, disposal of chlorinated water into a sanitary sewer may be an option, but this requires coordination with local authorities to ensure the wastewater treatment plant can handle the load.[8]

Logical Relationships and Workflows

The following diagrams illustrate the key decision-making processes and workflows for handling **6-Chloro-7-deazapurine hydrochloride**.

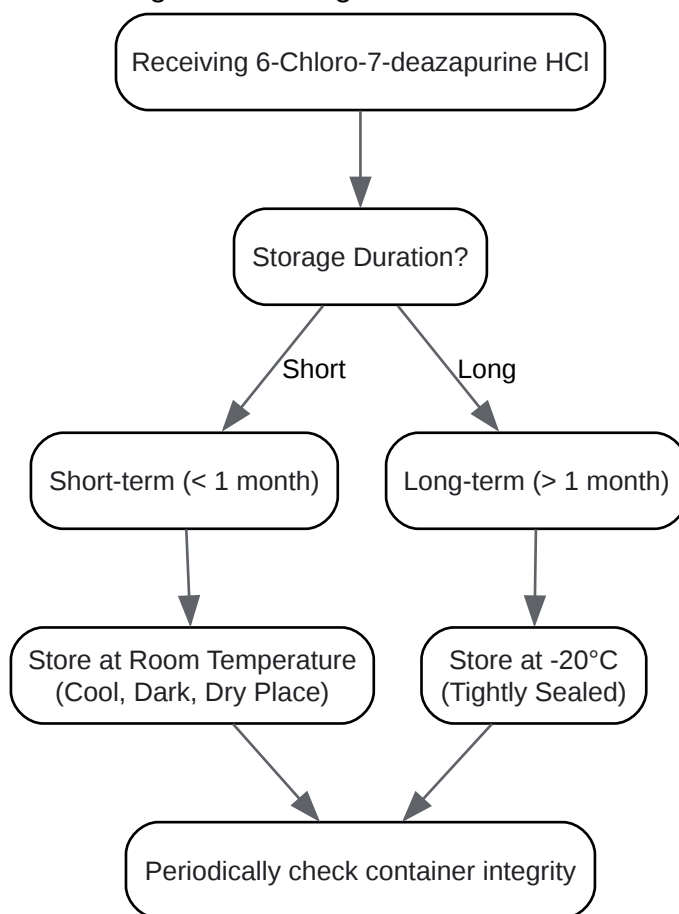
Figure 1: General Handling Workflow



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Caption: General workflow for handling 6-Chloro-7-deazapurine HCl.

Figure 2: Storage Decision Tree



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Caption: Decision tree for appropriate storage conditions.

Conclusion

6-Chloro-7-deazapurine hydrochloride is a valuable research chemical that demands respect and careful handling. By adhering to the principles and protocols outlined in this guide, researchers can ensure the integrity of their experiments, the longevity of the compound, and, most importantly, a safe laboratory environment.

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